

Safeguarding Your Research: A Comprehensive Guide to Handling Pigment Orange 36

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Compound of Interest

Compound Name: PIGMENT ORANGE 36

Cat. No.: B078092

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Pigment Orange 36**, reinforcing our commitment to being your trusted partner in laboratory safety and chemical handling.

Essential Safety and Physical Properties

A thorough understanding of a substance's properties is the foundation of safe handling. Below is a summary of key quantitative data for **Pigment Orange 36**.

Property	Value	Source
Chemical Identity		
CAS Number	12236-62-3	[1][2]
Molecular Formula	C17H13ClN6O5	[2][3]
Molecular Weight	416.78 g/mol	[2][3]
Physical Characteristics		
Appearance	Orange to red, odorless powder	[2]
Melting Point	$\geq 310\text{ }^{\circ}\text{C}$	[4]
Density	1.631 g/cm ³ at 23 °C	[4]
Water Solubility	14 µg/L at 24 °C	[4]
Exposure Limits		
Nuisance Dust (MAK)	6 mg/m ³	[3]
Nuisance Dust (TLV/TWA)	10 mg/m ³	[3]

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **Pigment Orange 36**, a comprehensive selection of personal protective equipment is crucial to minimize exposure and ensure personal safety.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4] A faceshield (8-inch minimum) may also be appropriate.

Skin Protection:

- Gloves: Handle with chemical-impermeable gloves, such as nitrile rubber.[1][4] Gloves must be inspected prior to use. Follow proper glove removal technique to avoid skin contact.

- **Protective Clothing:** Wear fire/flammable resistant and impervious clothing.[4] A complete suit protecting against chemicals is recommended, with the type of protective equipment selected according to the concentration and amount of the dangerous substance at the specific workplace.

Respiratory Protection:

- If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[4] For situations where risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.

Procedural Guidance for Safe Handling and Disposal

Adherence to standardized procedures is critical for minimizing risks associated with **Pigment Orange 36**.

Handling Protocols:

- **Ventilation:** Handle in a well-ventilated place.[4] Ensure adequate ventilation to control airborne concentrations.[4]
- **Avoid Dust Formation:** Avoid the formation of dust and aerosols.[4]
- **Prevent Ignition:** Use non-sparking tools and take precautionary measures against electrostatic charges.[1][4] Keep away from sources of ignition.[1]
- **Personal Hygiene:** Wash hands before breaks and at the end of the workday.

Disposal Plan:

- **Waste Collection:** Collect and arrange disposal in suitable, closed containers.[4]
- **Professional Disposal:** Offer surplus and non-recyclable solutions to a licensed disposal company. Do not let the product enter drains; discharge into the environment must be

avoided.[4]

- Regulatory Compliance: Waste disposal should be carried out according to local, state, or national legislation.[1]

Emergency Protocols

In the event of an accidental release or exposure, follow these immediate steps:

Accidental Release:

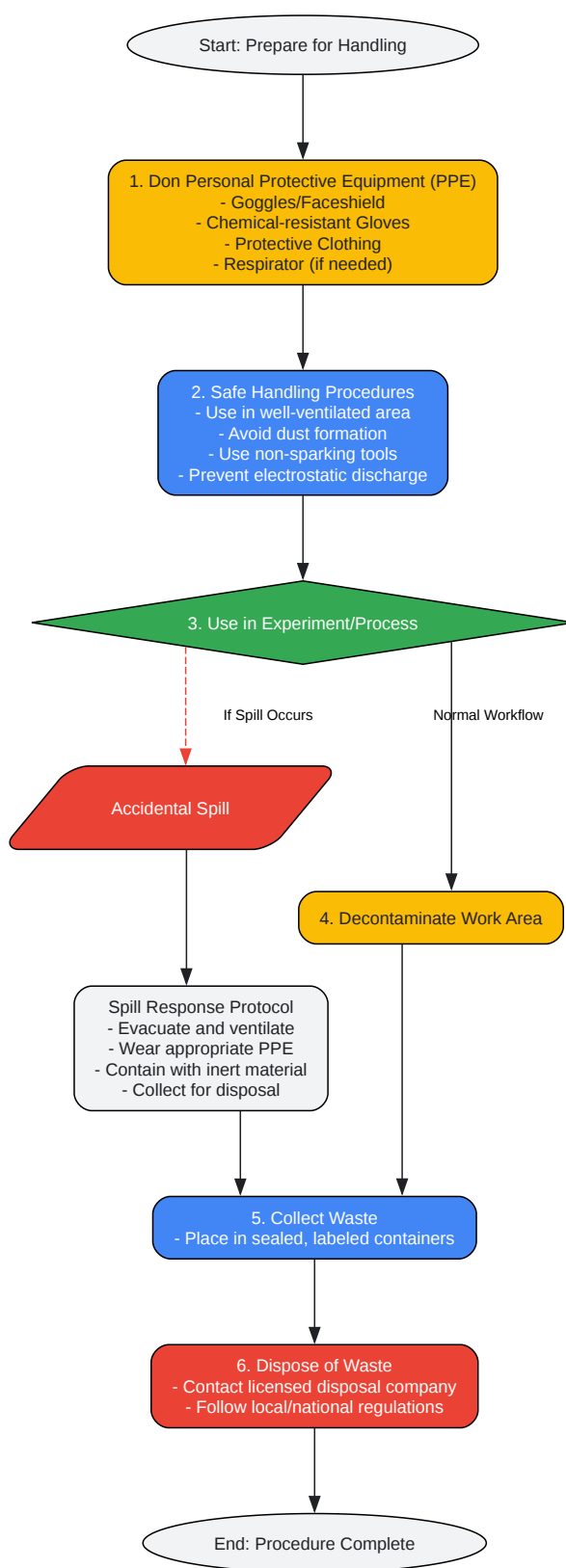
- Personal Precautions: Avoid dust formation and contact with skin and eyes.[4] Use personal protective equipment, including chemical impermeable gloves.[4]
- Ventilation and Ignition Control: Ensure adequate ventilation and remove all sources of ignition.[4]
- Containment: Prevent further leakage or spillage if it is safe to do so.[4]
- Clean-up: Soak up with inert absorbent material and dispose of as hazardous waste.

First-Aid Measures:

- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor.[4]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water and consult a doctor.[4]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[4]

Workflow for Safe Handling and Disposal

To provide a clear, at-a-glance reference for the safe handling and disposal of **Pigment Orange 36**, the following workflow diagram has been created.



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Caption: Workflow for the safe handling and disposal of **Pigment Orange 36**.

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